synthesis protocol for 2-Hydroxy-5-methylbenzenesulfonamide from p-cresol

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Compound of Interest

Compound Name:	*2-Hydroxy-5-methylbenzenesulfonamide*
CAS No.:	*19801-43-5*
Cat. No.:	*B021225*

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Application Note: High-Efficiency Synthesis of **2-Hydroxy-5-methylbenzenesulfonamide**

Executive Summary

This application note details a robust, two-step protocol for the synthesis of **2-Hydroxy-5-methylbenzenesulfonamide** (CAS: 4024-94-2) starting from p-cresol. The method employs a direct chlorosulfonation strategy followed by ammonolysis.[1] This route is selected for its atom economy and operational simplicity, avoiding the need for phenolic protection groups often required in less optimized pathways.

Key Performance Indicators:

- Target Yield: 65–75% (Overall)
- Purity: >98% (HPLC)
- Scale: Scalable from gram to kilogram batches.

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Scientific Background & Reaction Logic

Mechanistic Pathway

The synthesis relies on Electrophilic Aromatic Substitution (EAS).

- Substrate Analysis: p-Cresol (4-methylphenol) contains two directing groups. The hydroxyl group (-OH) is a strong ortho/para activator, while the methyl group (-CH_3) is a weak activator.
- Regioselectivity: The para position relative to the -OH is blocked by the methyl group. Consequently, electrophilic attack by the chlorosulfonium ion (

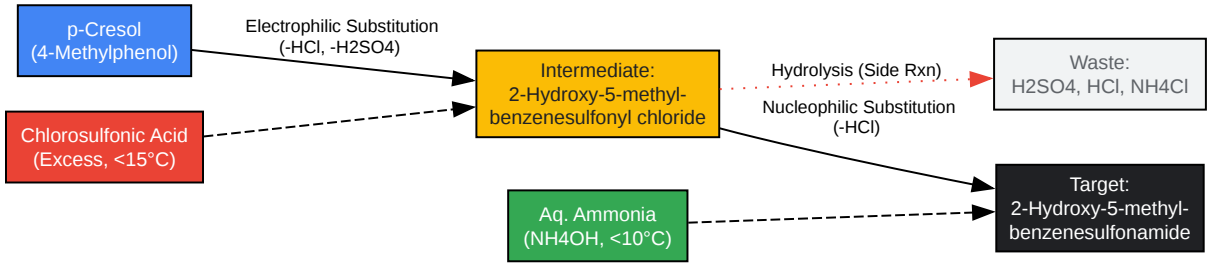
  or

) occurs exclusively at the ortho position relative to the hydroxyl group (position 2).
- Transformation:
  - Step 1 (Chlorosulfonation): p-Cresol reacts with excess chlorosulfonic acid (

). The acid acts as both the solvent and the electrophile. The reaction proceeds via the intermediate sulfonic acid, which is converted in situ to the sulfonyl chloride.
  - Step 2 (Ammonolysis): The sulfonyl chloride undergoes nucleophilic substitution with ammonia to form the sulfonamide.

Pathway Visualization

The following diagram illustrates the reaction pathway and the critical decision nodes for process control.



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Figure 1: Reaction pathway for the synthesis of **2-Hydroxy-5-methylbenzenesulfonamide**.

Experimental Protocol

Reagents and Equipment

Reagent	Role	Purity	Hazard Class
p-Cresol	Substrate	>99%	Corrosive, Toxic
Chlorosulfonic Acid	Reagent/Solvent	>98%	Violent Water Reactor, Corrosive
Ammonium Hydroxide	Nitrogen Source	28-30% aq	Corrosive, Irritant
Dichloromethane (DCM)	Extraction Solvent	ACS Grade	Carcinogen
Sodium Sulfate	Drying Agent	Anhydrous	Irritant

Phase A: Chlorosulfonation (Synthesis of Sulfonyl Chloride)

Critical Safety Note: Chlorosulfonic acid reacts explosively with water. All glassware must be oven-dried. Perform in a high-efficiency fume hood.

- Setup: Equip a 3-neck round-bottom flask (RBF) with a mechanical stirrer, a pressure-equalizing addition funnel, and a thermometer. Attach a gas outlet to a scrubber trap (NaOH solution) to neutralize evolved HCl gas.
- Charging: Charge Chlorosulfonic acid (4.0 - 5.0 equivalents) into the RBF. Cool the system to 0–5°C using an ice/salt bath.
    - Rationale: Excess acid serves as the solvent. Low temperature prevents the formation of sulfones (

) and disulfonation.

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- Addition: Melt p-Cresol (1.0 equivalent) (mp ~35°C) and transfer it to the addition funnel. If necessary, dissolve in a minimal amount of dry chloroform (optional, but neat addition is preferred to avoid solvent waste).
- Reaction: Add p-Cresol dropwise over 60 minutes, maintaining the internal temperature below 10°C.
  - Observation: Hydrogen chloride gas will evolve vigorously.
- Digestion: After addition, allow the mixture to warm to room temperature (20–25°C) and stir for 2–3 hours.
  - Checkpoint: Monitor by TLC (EtOAc/Hexane) or quench a small aliquot for HPLC. Consumption of p-cresol indicates completion.
- Quench: Pour the reaction mixture slowly onto crushed ice (approx. 10x weight of acid) with vigorous stirring.
  - Product Isolation: The sulfonyl chloride will precipitate as a solid or heavy oil. Filter the solid or extract the oil with Dichloromethane (DCM). Wash the organic layer with cold water (2x) to remove residual acid. Do not dry or store for long periods; proceed immediately to Phase B.

Phase B: Ammonolysis (Formation of Sulfonamide)

- Preparation: In a clean reaction vessel, charge Ammonium Hydroxide (28% aq, 10.0 equivalents). Cool to 0–5°C.[2][3]
- Addition: Add the sulfonyl chloride (from Phase A, either as a solid or dissolved in minimal DCM) portion-wise to the stirred ammonia solution.
  - Exotherm Control: Maintain temperature <15°C. The reaction is rapid and exothermic.
- Completion: Stir at room temperature for 1–2 hours.
- Workup:
  - If Solid Precipitates: Filter the crude sulfonamide.

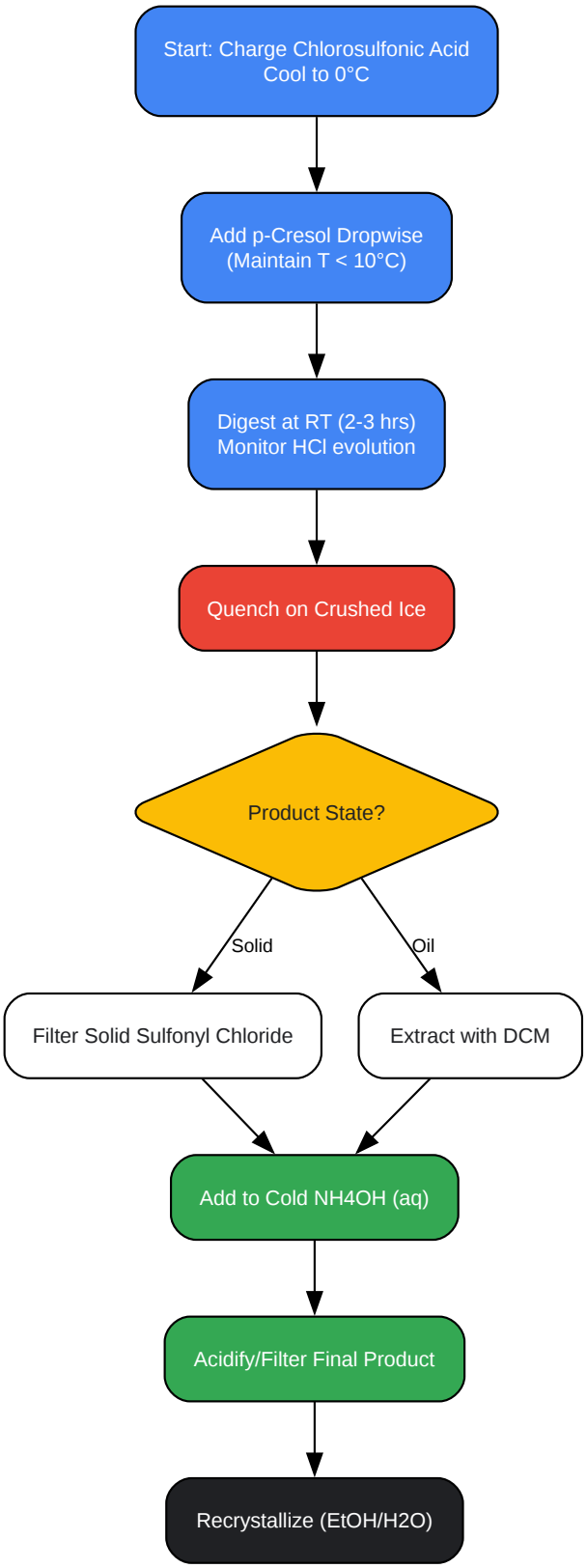
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- If Soluble/Oily: Acidify the solution carefully with conc. HCl to pH ~2 to precipitate the product. (Note: The sulfonamide is weakly acidic due to the phenolic OH and sulfonamide NH, but usually precipitates upon neutralization of excess ammonia).

- Purification: Recrystallize from Ethanol/Water (1:1) or Toluene.[3][4][5]
  - Target Appearance: White to off-white crystalline solid.

Process Visualization & Workflow

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Figure 2: Operational workflow for the synthesis process.

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Quality Control & Troubleshooting

Characterization Data

- 1H NMR (DMSO-d6, 400 MHz):
  - 2.25 (s, 3H, Ar-CH_3)
  - 6.85 (d, 1H, Ar-H ortho to OH)
  - 7.15 (s, 2H, SO_2NH_2, exchangeable)
  - 7.20 (dd, 1H, Ar-H meta to OH)
  - 7.55 (d, 1H, Ar-H ortho to SO_2)
  - 10.5 (s, 1H, Ar-OH, exchangeable)
- Melting Point: Expected range: 182–184°C [1].

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Temperature too high (>20°C) during addition.	Ensure effective cooling; add p-cresol slower. High temp promotes sulfone formation.
Sticky/Oily Product	Incomplete hydrolysis of excess or presence of isomers.	Ensure vigorous stirring during ice quench. Recrystallize crude material immediately.
Purple/Dark Color	Oxidation of phenol.	Perform reaction under Nitrogen atmosphere. Ensure reagents are free of iron contaminants.

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